

Application Notes and Protocols for Studying Mitochondrial Apoptosis with A-385358

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Compound of Interest

Compound Name: A-385358

Cat. No.: B1664228

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Introduction

A-385358 is a potent and selective small-molecule inhibitor of the anti-apoptotic protein Bcl-XL, a key regulator of the intrinsic or mitochondrial pathway of apoptosis. By binding to the hydrophobic groove of Bcl-XL, **A-385358** disrupts the interaction between Bcl-XL and pro-apoptotic Bcl-2 family members like Bim, Bak, and Bax. This disruption leads to the activation of Bak and Bax, subsequent mitochondrial outer membrane permeabilization (MOMP), the release of cytochrome c, and ultimately, caspase activation and apoptotic cell death.^{[1][2]} These characteristics make **A-385358** a valuable tool for investigating the role of Bcl-XL in cell survival and for exploring therapeutic strategies that involve the induction of apoptosis in cancer cells and other disease models.

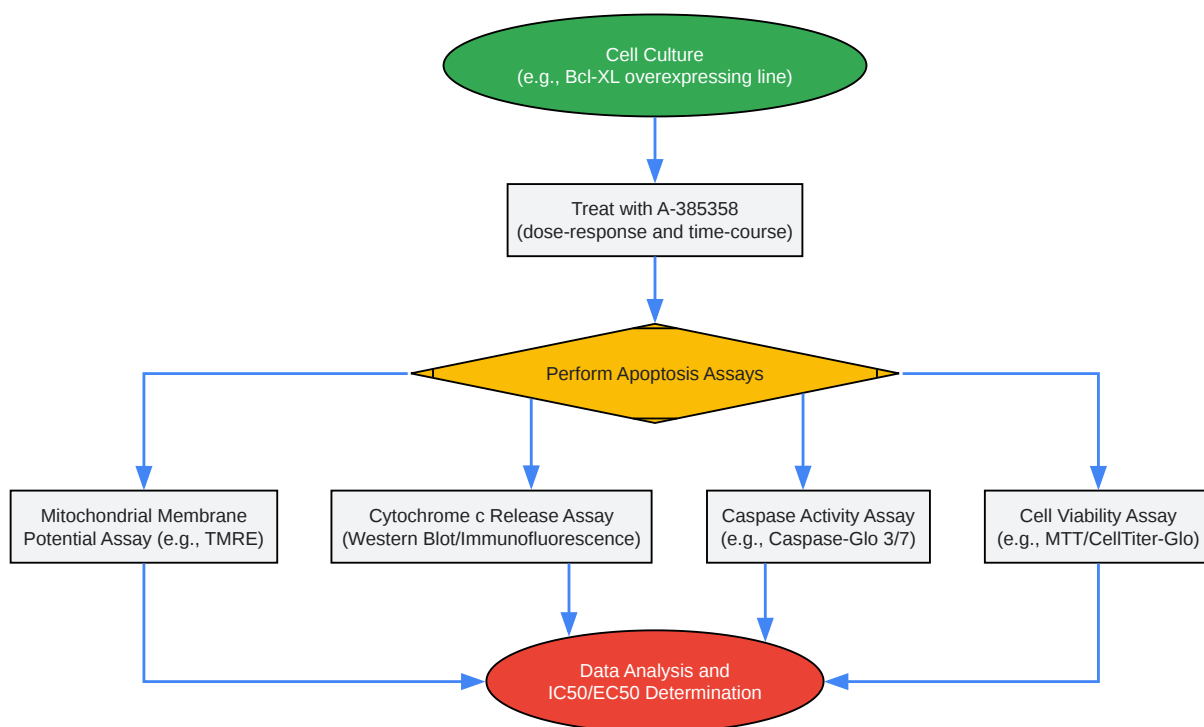
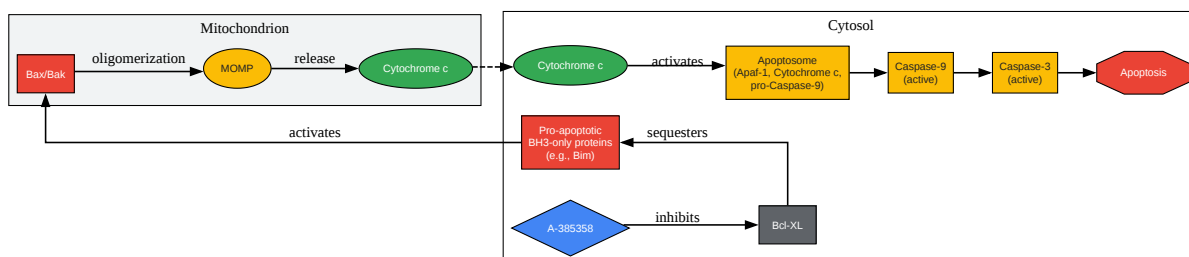
Data Presentation

The following table summarizes the quantitative data reported for **A-385358**, providing a clear reference for its potency and cellular activity.

Parameter	Target	Value	Assay Conditions	Reference
Ki	Bcl-XL	0.80 nM	Fluorescence polarization assay	
Ki	Bcl-2	67 nM	Fluorescence polarization assay	
EC50	Cell Killing	0.47 ± 0.05 µM	IL-3-deprived FL5.12/Bcl-XL cells, 24-hour treatment	
EC50	Cell Killing	1.9 ± 0.1 µM	IL-3-deprived FL5.12/Bcl-2 cells, 24-hour treatment	

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **A-385358** within the mitochondrial apoptosis pathway and a typical experimental workflow for its characterization.



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References

- 1. Mechanisms of Apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. youtube.com [youtube.com]
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